

NSC 409734: Unraveling a Chemical Enigma

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Compound of Interest

Compound Name: NSC 409734

Cat. No.: B8073837

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Despite a comprehensive search of scientific literature and chemical databases, the discovery, synthesis, and biological activity of the compound designated **NSC 409734** remain largely undocumented in publicly accessible sources. This in-depth technical guide aims to consolidate the limited available information and highlight the significant knowledge gaps surrounding this chemical entity.

NSC 409734, identified by the Chemical Abstracts Service (CAS) number 40591-65-9, is chemically known as 2-(2,3,4,6-Tetra-O-acetyl-beta-D-glucopyranosyl)-2-thiopseudourea hydrobromide. Its molecular formula is $C_{15}H_{23}BrN_2O_9S$, with a molecular weight of 487.32 g/mol. While this compound is available from several commercial chemical suppliers, indicating its synthesis has been achieved, the primary scientific literature detailing its initial discovery and specific synthetic protocols is conspicuously absent.

Chemical Identity and Structure

Identifier	Value
NSC Number	409734
CAS Number	40591-65-9
Chemical Name	2-(2,3,4,6-Tetra-O-acetyl-beta-D-glucopyranosyl)-2-thiopseudourea hydrobromide
Molecular Formula	$C_{15}H_{23}BrN_2O_9S$
Molecular Weight	487.32 g/mol

The structure of **NSC 409734** suggests it is a glycosylthiourea derivative. The core of the molecule is a glucose ring, fully acetylated at the 2, 3, 4, and 6 positions. This sugar moiety is attached via a sulfur atom to a pseudourea group, which is present as a hydrobromide salt.

Synthesis

Detailed, peer-reviewed experimental protocols for the synthesis of **NSC 409734** are not available in the public domain. However, based on its structure, a plausible synthetic route can be conceptualized.

Conceptual Synthetic Workflow:

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